

Essential Safety and Logistics for Handling Ethanol-13C2

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Compound of Interest

Compound Name: **Ethanol-13C2**

Cat. No.: **B3068663**

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of isotopically labeled compounds like **Ethanol-13C2** is paramount. This guide provides immediate, procedural information for the operational use and disposal of **Ethanol-13C2**, reinforcing a culture of safety and responsibility in the laboratory.

Ethanol-13C2 is a highly flammable liquid and vapor that can cause serious eye irritation.[\[1\]](#)[\[2\]](#)
[\[3\]](#) Adherence to proper safety protocols is crucial to mitigate risks.

Hazard Identification and Safety Data

A summary of the key safety and physical properties of **Ethanol-13C2** is provided in the table below.

Property	Value	Source
Signal Word	Danger	[1] [2]
Hazard Statements	H225: Highly flammable liquid and vapor. H319: Causes serious eye irritation.	[1] [2] [3]
GHS Pictograms	Flame (GHS02), Exclamation Mark (GHS07)	[2]
Flash Point	13 °C (55.4 °F) - closed cup	[1] [2]
Boiling Point	78 °C	[1] [2]
Density	0.839 g/mL at 25 °C	[1] [2]
Storage Temperature	Room temperature	[1] [2]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Ethanol-13C2** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[6\]](#)[\[7\]](#) Use explosion-proof electrical and lighting equipment.[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles or a face shield.[\[8\]](#)[\[9\]](#)
- Hand Protection: Wear nitrile or butyl rubber gloves.[\[4\]](#)[\[10\]](#) Ethanol can defat the skin, causing dryness and irritation.[\[10\]](#)

- Body Protection: A flame-retardant lab coat or coveralls should be worn.[9]
- Respiratory Protection: If working outside of a fume hood or in case of insufficient ventilation, use a suitable respirator.[4][8][11] For high concentrations, a self-contained breathing apparatus (SCBA) may be necessary.[10]

3. Handling and Use:

- Ground and bond containers when transferring the liquid to prevent static discharge.[3][6]
- Use only non-sparking tools.[3][6]
- Avoid contact with skin and eyes.[4][12] Do not breathe in vapors.[4]
- Keep the container tightly closed when not in use.[3][4][12]

4. Spill Response:

- Small Spills (<1 L): Absorb the spill with an inert, dry material and place it in a suitable container for hazardous waste disposal.[4]
- Large Spills (>1 L): Evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department immediately.[4]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Ethanol-13C2** and contaminated materials is critical to ensure environmental protection and regulatory compliance.

1. Waste Collection:

- Dispose of used **Ethanol-13C2** as hazardous waste in a designated, properly labeled waste container.[4][13]
- Solid waste contaminated with **Ethanol-13C2**, such as paper towels or gloves, should also be disposed of in a designated hazardous waste container.[13]

- Do not dispose of ethanol down the drain.[13][14] This is illegal and can harm the environment.[13]

2. Waste Storage:

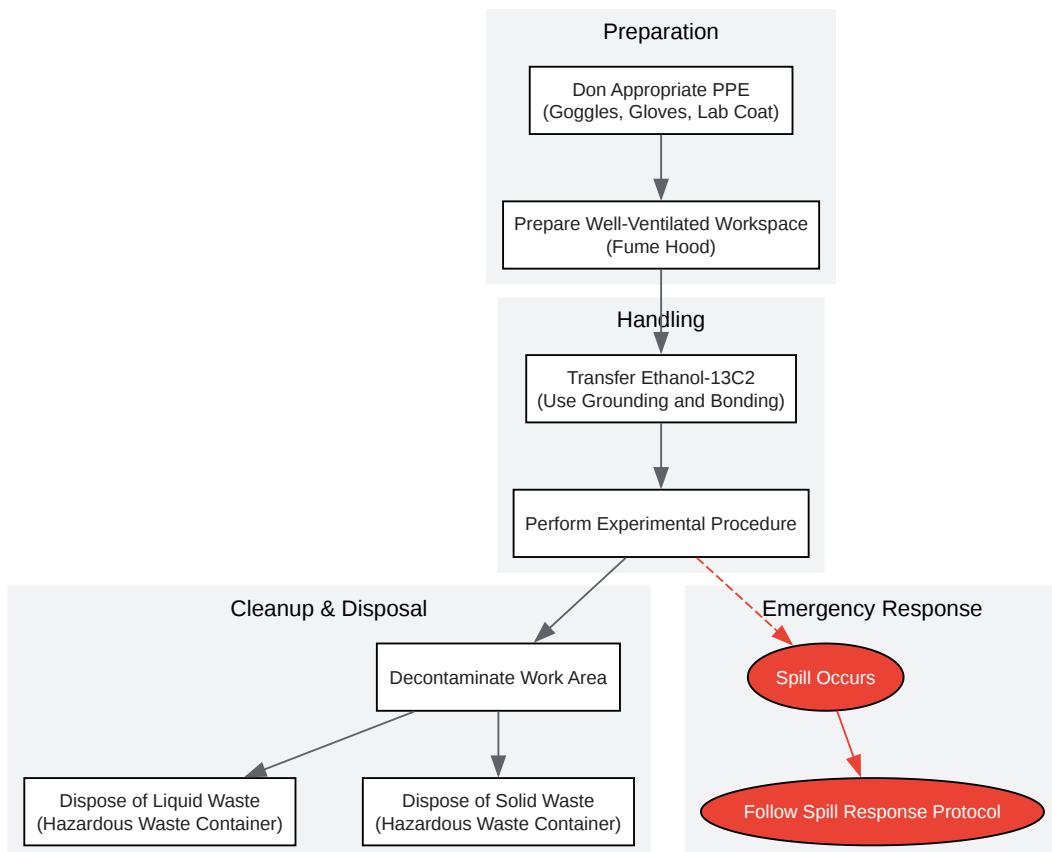
- Store waste containers in a cool, well-ventilated area away from ignition sources.[14]
- Ensure the waste container cap is tightly sealed.[13]
- Do not store ethanol waste with incompatible materials, such as acids or oxidizing agents, to prevent dangerous chemical reactions.[13][14]

3. Waste Disposal:

- Arrange for the collection of the hazardous waste through your institution's EH&S department.[4]
- Used ethanol should be disposed of from the waste container within 90 days.[13]

Workflow for Handling Ethanol-13C2

Workflow for Safe Handling of Ethanol-13C2

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Ethanol-13C2]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3068663#personal-protective-equipment-for-handling-ethanol-13c2>

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